

Preparing L-706000 Free Base Stock Solutions: Application Notes and Protocols

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: L-706000 free base

CAS No.: 161799-18-4

Cat. No.: B10773425

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For Researchers, Scientists, and Drug Development Professionals

These application notes provide detailed protocols for the preparation, storage, and handling of stock solutions of **L-706000 free base** (CAS Number: 150481-98-4), a potent hERG channel blocker. Adherence to these guidelines is crucial for ensuring the accuracy and reproducibility of experimental results.

Physicochemical and Storage Data

A summary of the key quantitative data for **L-706000 free base** is presented in the table below for easy reference.

Property	Value	Source
Molecular Weight	467.58 g/mol	[1]
CAS Number	150481-98-4	
Appearance	Solid powder	
Solubility	Soluble in DMSO	[1]
Storage of Solid	-20°C for up to 3 years	[1]
Storage of Solution	-80°C for up to 1 year	[1]

Experimental Protocols

Preparation of a High-Concentration Primary Stock Solution (e.g., 50 mM in DMSO)

This protocol describes the preparation of a 50 mM primary stock solution of **L-706000 free base** in dimethyl sulfoxide (DMSO). This high-concentration stock is suitable for long-term storage and subsequent dilution to working concentrations for various in vitro assays.

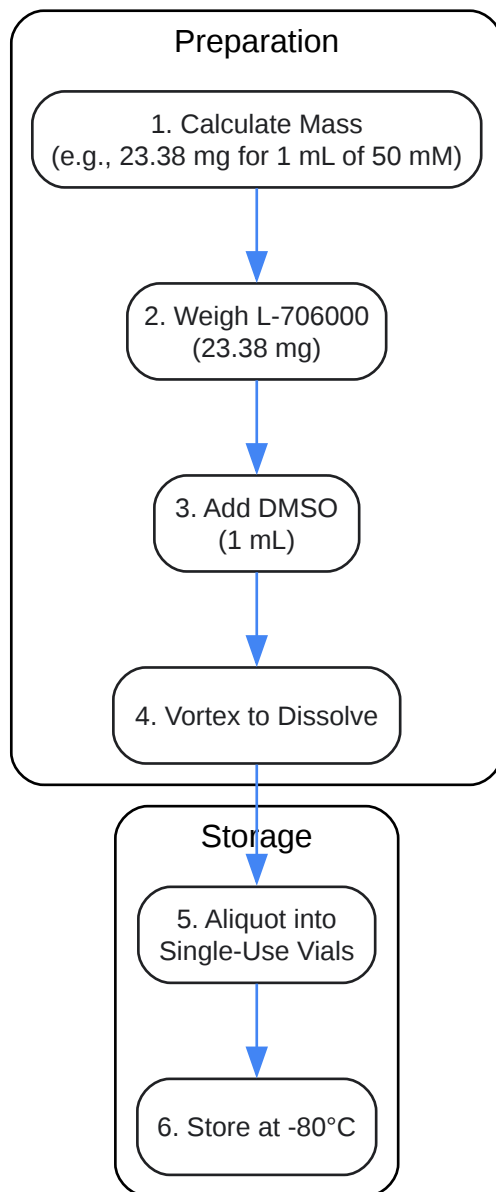
Materials:

- **L-706000 free base** powder
- Anhydrous, cell culture grade Dimethyl Sulfoxide (DMSO)
- Sterile, amber glass vial or polypropylene microcentrifuge tube with a secure cap
- Calibrated analytical balance
- Vortex mixer
- Calibrated micropipettes and sterile filter tips
- Personal Protective Equipment (PPE): lab coat, gloves, and safety glasses

Procedure:

- Calculate the required mass of **L-706000 free base**:
 - To prepare 1 mL of a 50 mM stock solution, the required mass is calculated as follows:
 - $\text{Mass (g)} = \text{Concentration (mol/L)} \times \text{Volume (L)} \times \text{Molecular Weight (g/mol)}$
 - $\text{Mass (mg)} = (0.050 \text{ mol/L}) \times (0.001 \text{ L}) \times (467.58 \text{ g/mol}) \times (1000 \text{ mg/g}) = 23.38 \text{ mg}$
- Weighing **L-706000 free base**:
 - Tare a sterile amber glass vial or microcentrifuge tube on a calibrated analytical balance.
 - Carefully weigh 23.38 mg of **L-706000 free base** powder and transfer it to the tared vial.
- Adding Solvent:
 - Using a calibrated micropipette, add 1 mL of anhydrous, cell culture grade DMSO to the vial containing the **L-706000 free base**.
- Dissolution:
 - Securely cap the vial and vortex the solution thoroughly for at least one minute to facilitate dissolution.
 - Visually inspect the solution to ensure that all the solid has completely dissolved. If necessary, gentle warming in a 37°C water bath for a few minutes can aid dissolution.
- Storage:
 - For long-term storage, it is recommended to aliquot the primary stock solution into smaller, single-use volumes to minimize freeze-thaw cycles.
 - Store the aliquots at -80°C in properly labeled, light-protected vials.

Workflow for Preparing L-706000 Primary Stock Solution



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Workflow for preparing L-706000 stock solution.

Preparation of Working Solutions for In Vitro Assays

Working solutions are prepared by diluting the primary stock solution in the appropriate cell culture medium or assay buffer. It is critical to ensure that the final concentration of DMSO is compatible with the experimental system, typically below 0.5% (v/v) to avoid solvent-induced cytotoxicity.

Procedure:

- Determine the final desired concentration of L-706000 and the acceptable final DMSO concentration.
- Thaw a single aliquot of the primary stock solution at room temperature.
- Perform serial dilutions to prepare an intermediate stock solution if necessary. For very low final concentrations, preparing an intermediate stock in cell culture medium or buffer can facilitate accurate pipetting and minimize the final DMSO concentration.
- Prepare the final working solution. Add the required volume of the primary or intermediate stock solution to the pre-warmed cell culture medium or assay buffer and mix thoroughly by gentle pipetting.

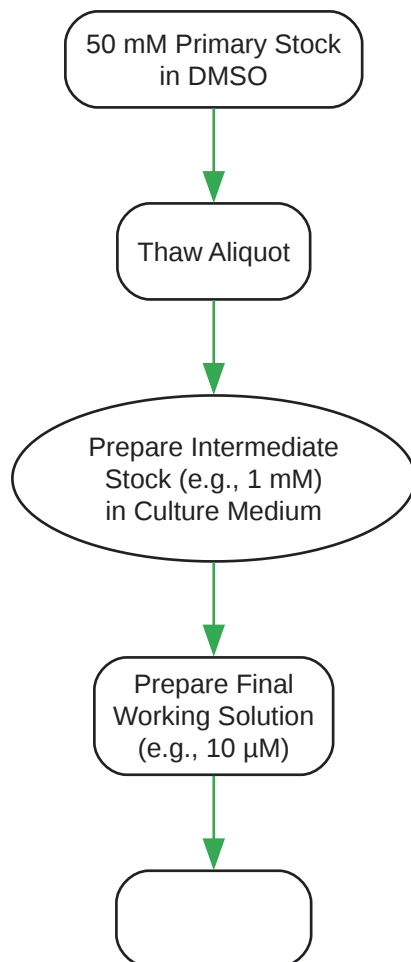
Example Dilution: To prepare 1 mL of a 10 μ M working solution from a 50 mM primary stock:

- The dilution factor is $50,000 \mu\text{M} / 10 \mu\text{M} = 5,000$.
- Volume of stock = $1000 \mu\text{L} / 5,000 = 0.2 \mu\text{L}$.

To accurately pipette such a small volume, it is recommended to first prepare an intermediate dilution (e.g., 1 mM in DMSO or cell culture medium).

- From a 1 mM intermediate stock, you would add 10 μ L to 990 μ L of cell culture medium to achieve a final concentration of 10 μ M.
- The final DMSO concentration in this case would be 0.02% (if the intermediate is made in medium from a 50 mM DMSO stock) or 1% (if the intermediate is made in DMSO). A vehicle control with the same final DMSO concentration should always be included in the experiment.

Dilution Workflow for Working Solutions



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Workflow for preparing working solutions.

Safety Precautions

- Always wear appropriate Personal Protective Equipment (PPE), including a lab coat, safety glasses, and chemical-resistant gloves when handling **L-706000 free base** and DMSO.
- Handle the powdered compound in a chemical fume hood to avoid inhalation.

- DMSO can facilitate the absorption of substances through the skin. Avoid direct contact with the skin and eyes. In case of contact, wash the affected area immediately with copious amounts of water.

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References

- 1. L 706000 | bioactive compound | CAS# 150481-98-4 | InvivoChem [[invivochem.com](https://www.invivochem.com)]
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